

Solubility of 3-Propylidenephthalide in different organic solvents

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Compound of Interest

Compound Name: 3-Propylidenephthalide

Cat. No.: B1366576

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An In-depth Technical Guide on the Solubility of **3-Propylidenephthalide** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-Propylidenephthalide** in various organic solvents. The information contained herein is intended to support research, development, and formulation activities by providing essential data on the compound's behavior in different solvent systems.

Introduction to 3-Propylidenephthalide

3-Propylidenephthalide (C₁₁H₁₀O₂) is a naturally occurring compound found in plants of the Apiaceae family, such as celery and angelica. It is recognized for its characteristic celery-like aroma and is utilized as a flavoring agent and fragrance ingredient.^[1] Beyond its sensory properties, **3-Propylidenephthalide** and related phthalides are subjects of scientific investigation for their potential biological activities. Understanding its solubility is a critical first step in the experimental design for biological assays, chemical synthesis, and formulation development.

Quantitative Solubility Data

The solubility of **3-Propylidenephthalide** has been determined in a range of organic solvents at 25°C. The following table summarizes the available quantitative data, presenting the solubility in grams per liter (g/L).

Solvent	CAS Number	Solubility at 25°C (g/L)
Acetone	67-64-1	299.89
Acetonitrile	75-05-8	195.87
n-Butanol	71-36-3	126.67
1,4-Dioxane	123-91-1	312.71
N,N-Dimethylformamide (DMF)	68-12-2	1019.58
Ethanol	64-17-5	139.05
Ethyl acetate	141-78-6	183.11
Isobutanol	78-83-1	102.0
Isopropanol	67-63-0	110.46
Methanol	67-56-1	134.86
Methyl acetate	79-20-9	222.79
n-Propanol	71-23-8	126.36
Toluene	108-88-3	176.48
Water	7732-18-5	0.19

This data is compiled from a single source and should be used as a reference point. Independent verification is recommended.

In addition to the quantitative data, qualitative solubility information indicates that **3-Propylidenephthalide** is soluble in ethanol and oils, and has very slight solubility in water.^[2]

Experimental Protocols for Solubility Determination

While the specific experimental methodology used to generate the quantitative data in the table above is not detailed in the available literature, this section outlines a general and widely accepted protocol for determining the solubility of a solid compound, like **3-Propylidenephthalide**, in an organic solvent. This methodology is based on the principle of gravimetric analysis.

General Gravimetric Method

The gravimetric method is a fundamental technique for determining the solubility of a solute in a solvent. It involves saturating a solvent with the solute and then determining the mass of the dissolved solute in a known mass or volume of the solvent.

Materials and Equipment:

- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Vials or flasks with secure caps
- Micropipettes
- Oven or vacuum oven
- **3-Propylidenephthalide**
- Selected organic solvents

Procedure:

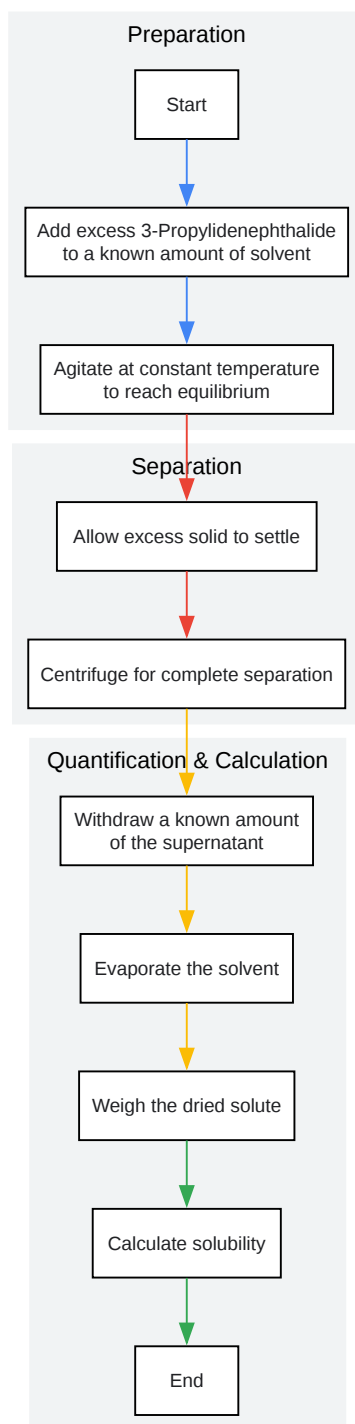
- Preparation of Saturated Solution:
 - Add an excess amount of **3-Propylidenephthalide** to a vial containing a known volume or mass of the desired organic solvent. The excess solid is crucial to ensure that the solution becomes saturated.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker or water bath set to a constant temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This can range from several hours to days, depending on the solute and solvent.

- Separation of Undissolved Solute:
 - After reaching equilibrium, remove the vial from the shaker.
 - Allow the vial to stand undisturbed at the same constant temperature to let the excess solid settle.
 - To ensure complete separation of the undissolved solid, centrifuge the vial at a high speed.
- Quantification of Dissolved Solute:
 - Carefully withdraw a known volume or mass of the clear supernatant (the saturated solution) using a micropipette.
 - Transfer the aliquot to a pre-weighed container.
 - Evaporate the solvent from the container. This can be done in an oven at a temperature below the boiling point of the solute or in a vacuum oven for heat-sensitive compounds.
 - Once the solvent is completely evaporated, re-weigh the container with the dried solute.
- Calculation of Solubility:
 - The mass of the dissolved **3-Propylidenephthalide** is the final mass of the container minus its initial pre-weighed mass.
 - The solubility can then be calculated and expressed in various units, such as grams per liter (g/L) or moles per liter (mol/L).

Visual Workflow for Solubility Determination

The following diagram illustrates the general workflow for the gravimetric determination of solubility.

General Workflow for Gravimetric Solubility Determination

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Caption: A flowchart of the gravimetric method for solubility determination.

Factors Influencing Solubility

The solubility of **3-Propylidenephthalide** in organic solvents is influenced by several factors, including:

- **Polarity of the Solvent and Solute:** The principle of "like dissolves like" is a key determinant. Solvents with polarities similar to that of **3-Propylidenephthalide** are generally expected to be more effective at dissolving it.
- **Temperature:** For most solid solutes, solubility increases with temperature. However, the extent of this increase can vary significantly between different solvent systems.
- **Hydrogen Bonding:** The ability of a solvent to act as a hydrogen bond donor or acceptor can impact its interaction with the carbonyl group of the phthalide ring, thereby influencing solubility.
- **Molecular Size and Shape:** The size and shape of the solvent molecules can affect their ability to surround and solvate the solute molecules.

Conclusion

This technical guide provides essential quantitative data on the solubility of **3-Propylidenephthalide** in a variety of common organic solvents. While a specific, detailed experimental protocol for this particular compound is not readily available in the public domain, a general and reliable gravimetric method has been outlined. The provided data and methodologies serve as a valuable resource for researchers, scientists, and drug development professionals working with **3-Propylidenephthalide**, enabling more informed decisions in experimental design, formulation, and chemical processing. It is recommended that for critical applications, the solubility data be experimentally verified under the specific conditions of use.

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References

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Phone: (601) 213-4426

Email: info@benchchem.com